

Allyl Trifluoroacetate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	Allyl trifluoroacetate
CAS No.:	383-67-5
Cat. No.:	B1265431

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This in-depth guide provides a comprehensive overview of **allyl trifluoroacetate**, a versatile reagent in modern organic synthesis. Intended for researchers, scientists, and professionals in drug development, this document delves into the core chemical properties, synthesis protocols, safe handling procedures, and diverse applications of this important building block. The CAS number for **allyl trifluoroacetate** is 383-67-5^{[1][2][3]}.

Core Chemical Properties and Identification

Allyl trifluoroacetate, with the linear formula $\text{CF}_3\text{CO}_2\text{CH}_2\text{CH}=\text{CH}_2$, is a colorless to light yellow liquid^{[2][3]}. Its fundamental properties are crucial for its effective use and are summarized in the table below.

Property	Value	Source
CAS Number	383-67-5	[1][2][3]
Molecular Formula	C5H5F3O2	[1][2][3]
Molecular Weight	154.09 g/mol	[1][2][3]
Boiling Point	66-67 °C	[3]
Density	1.183 g/mL at 25 °C	[3]
Refractive Index	n ₂₀ /D 1.335	[3]
Flash Point	-1 °C (closed cup)	
InChI Key	XIVPVSIDXBTZLM- UHFFFAOYSA-N	[2][3]
SMILES	<chem>C=CCOC(=O)C(F)(F)F</chem>	[2][3]

Synthesis of Allyl Trifluoroacetate: A Step-by-Step Protocol

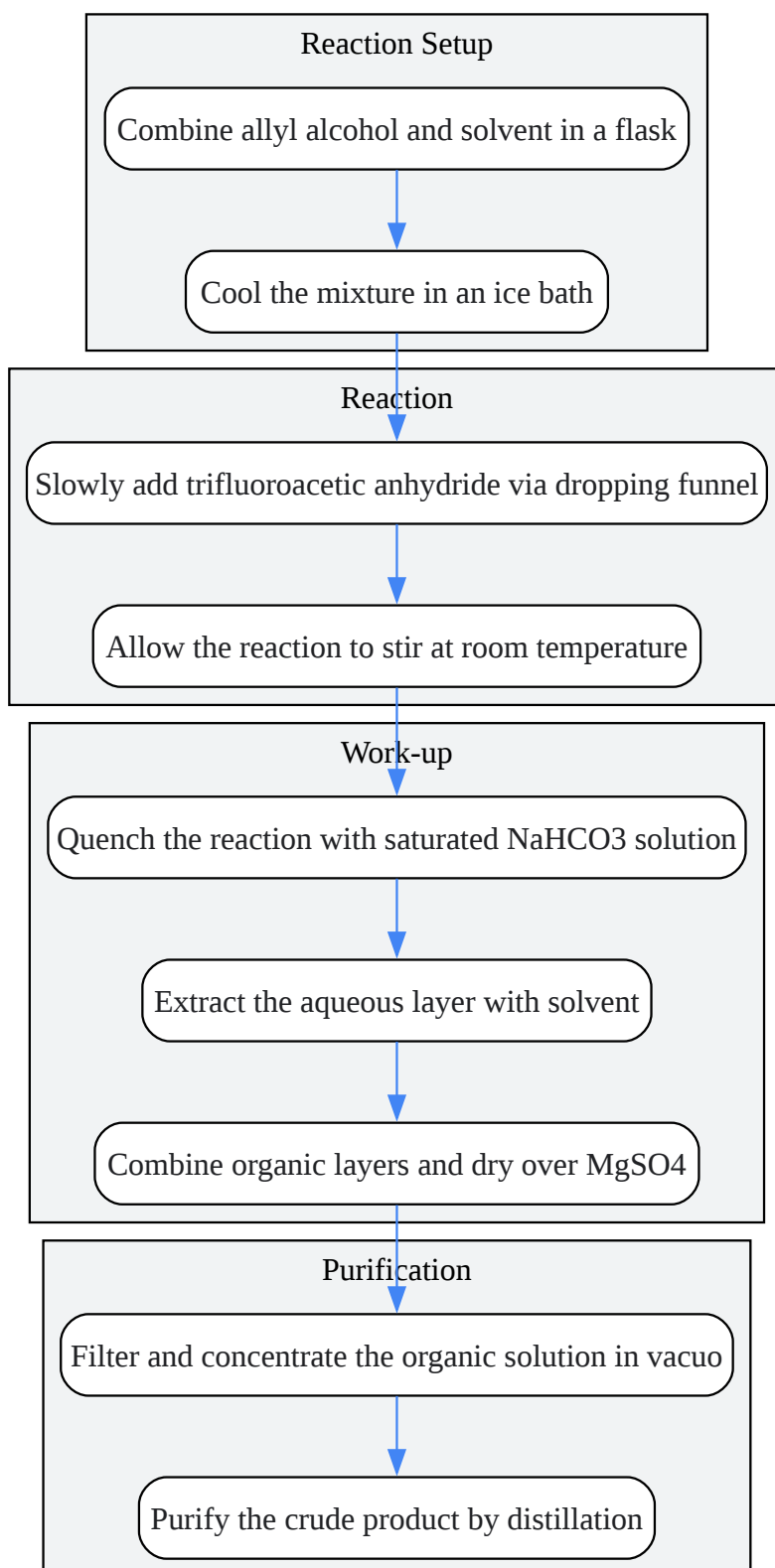
The synthesis of **allyl trifluoroacetate** is most commonly achieved through the esterification of trifluoroacetic acid with allyl alcohol. This reaction can be catalyzed by a strong acid. A general laboratory-scale procedure is detailed below.

Materials:

- Trifluoroacetic anhydride
- Allyl alcohol
- Pyridine (optional, as a scavenger for trifluoroacetic acid)
- Anhydrous diethyl ether or dichloromethane
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Experimental Workflow:



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Caption: A generalized workflow for the synthesis of **allyl trifluoroacetate**.

Detailed Protocol:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve allyl alcohol (1.0 equivalent) in anhydrous diethyl ether. Cool the flask in an ice bath to 0 °C.
- **Addition of Reagent:** Slowly add trifluoroacetic anhydride (1.1 equivalents) to the stirred solution via the dropping funnel over a period of 30 minutes. Maintain the temperature below 10 °C during the addition.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Carefully quench the reaction by slowly adding saturated sodium bicarbonate solution until effervescence ceases. Transfer the mixture to a separatory funnel and separate the organic layer.
- **Extraction:** Extract the aqueous layer twice with diethyl ether.
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by fractional distillation to yield pure **allyl trifluoroacetate**.

Safety and Handling

Allyl trifluoroacetate is a hazardous chemical and requires careful handling in a well-ventilated fume hood. It is a highly flammable liquid and vapor. It causes severe skin burns and eye damage.

GHS Hazard Information:

- **Pictograms:** Flame, Corrosion, Exclamation mark
- **Signal Word:** Danger^[3]

- Hazard Statements:
 - H225: Highly flammable liquid and vapor
 - H314: Causes severe skin burns and eye damage
 - H335: May cause respiratory irritation
- Precautionary Statements:
 - P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.
 - P233: Keep container tightly closed.
 - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

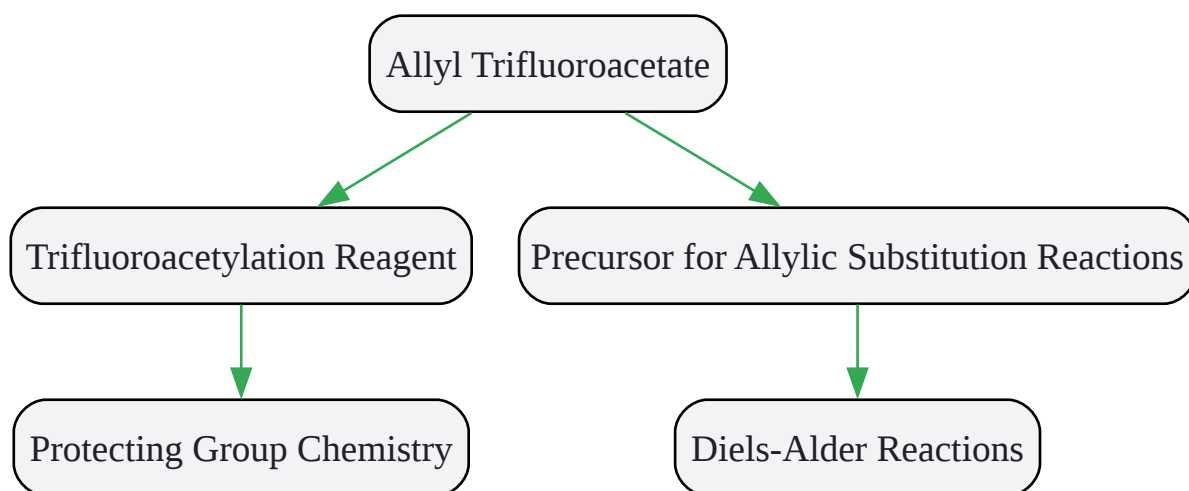
Personal Protective Equipment (PPE):

- Faceshields and Goggles
- Chemical-resistant gloves
- Protective clothing
- Type ABEK (EN14387) respirator filter for vapor protection

Key Applications in Organic Synthesis

Allyl trifluoroacetate is a valuable reagent in organic chemistry, primarily utilized for the introduction of the trifluoroacetyl group and as a precursor for various synthetic transformations.

Logical Relationship of Applications:



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Caption: Key synthetic applications of **allyl trifluoroacetate**.

- **Trifluoroacetylation Agent:** It serves as an efficient reagent for the trifluoroacetylation of alcohols, amines, and other nucleophiles. The trifluoroacetyl group can act as a protecting group or an activating group for further transformations.
- **Allylation Reactions:** The allylic group can be transferred to various substrates through transition metal-catalyzed reactions.
- **Precursor for Other Reagents:** It can be used as a starting material for the synthesis of more complex fluorinated molecules.

Characterization and Spectroscopic Data

Proper characterization of **allyl trifluoroacetate** is essential to confirm its purity and identity. Key spectroscopic techniques include Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). While specific spectra are not provided here, typical chemical shifts and absorption bands are expected based on its structure.

References

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Sources

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